

Technical Support Center: Scalable Synthesis of 2,2-Dimethylchroman-4-one

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Compound of Interest

Compound Name: 2,2-dimethylchroman-4-one

Cat. No.: B181875

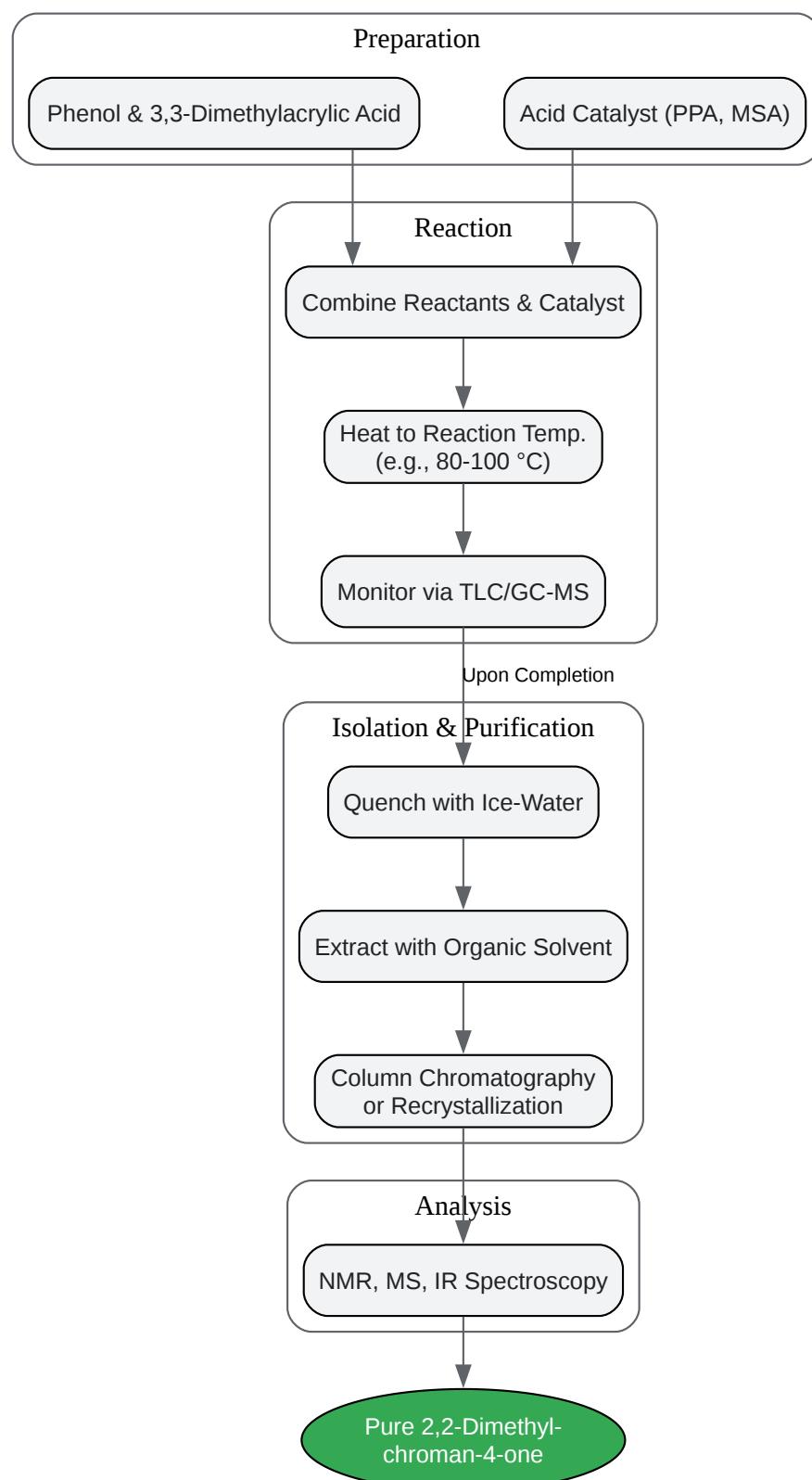
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Welcome to the technical support guide for the synthesis of **2,2-dimethylchroman-4-one**. This resource is designed for researchers, medicinal chemists, and process development professionals. Here, we provide not just protocols, but the underlying chemical logic, field-proven troubleshooting advice, and answers to frequently asked questions to ensure your synthesis is successful, scalable, and reproducible.

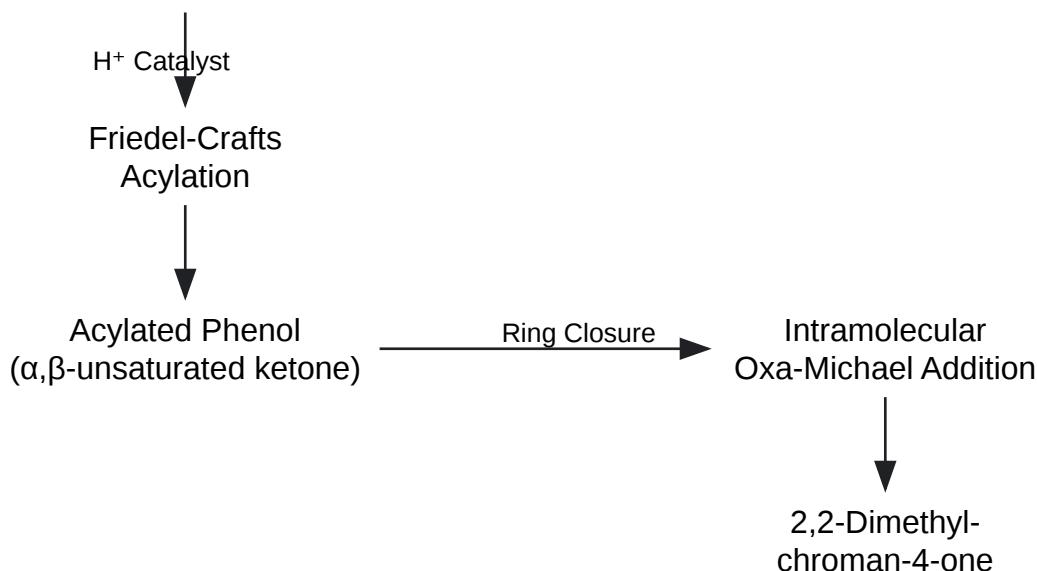
The **2,2-dimethylchroman-4-one** core is a privileged scaffold in medicinal chemistry, forming the backbone of numerous biologically active compounds. Its efficient and scalable synthesis is therefore a critical starting point for many drug discovery programs. This guide focuses on the most robust and widely adopted synthetic strategies.

Core Synthesis Workflow

The most common scalable synthesis of **2,2-dimethylchroman-4-one** and its derivatives involves the acid-catalyzed reaction of a phenol with an α,β -unsaturated carboxylic acid, specifically 3,3-dimethylacrylic acid. This process typically involves a Friedel-Crafts acylation followed by an intramolecular oxa-Michael addition to form the chromanone ring.



Phenol + 3,3-Dimethylacrylic Acid

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